

preventing hACC2-IN-1 precipitation in cell culture media

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Compound of Interest

Compound Name: hACC2-IN-1

Cat. No.: B7558617

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Technical Support Center: hACC2-IN-1

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers in preventing the precipitation of **hACC2-IN-1** in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is **hACC2-IN-1** and what are its key properties?

A1: **hACC2-IN-1** is a potent and selective inhibitor of human acetyl-CoA carboxylase 2 (hACC2), an enzyme involved in fatty acid metabolism. It has an IC₅₀ value of 2.5 µM for hACC2.^[1] Due to its molecular structure, it can be prone to precipitation in aqueous solutions like cell culture media if not handled correctly.

Q2: What are the common causes of **hACC2-IN-1** precipitation in cell culture?

A2: Precipitation of **hACC2-IN-1** in cell culture media can be attributed to several factors:

- **Improper Dilution:** Adding the concentrated DMSO stock solution directly to the aqueous culture medium can cause the compound to crash out of solution.
- **High Final Concentration:** Exceeding the solubility limit of **hACC2-IN-1** in the final culture medium can lead to precipitation.

- **Solvent Concentration:** The final concentration of the solvent (e.g., DMSO) in the culture medium might be insufficient to maintain the solubility of **hACC2-IN-1**.
- **Media Composition and Temperature:** The presence of certain salts and proteins in the media, as well as temperature fluctuations, can affect the solubility of the compound.^[2]^[3]

Q3: What is the recommended solvent and storage for **hACC2-IN-1** stock solutions?

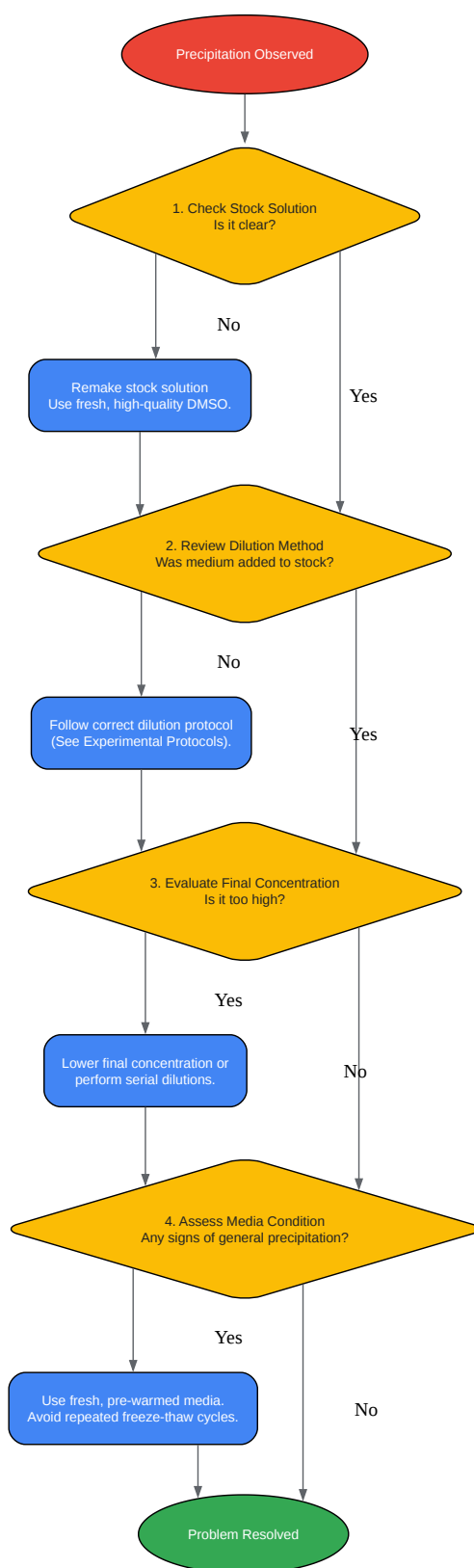
A3: **hACC2-IN-1** is readily soluble in DMSO at a concentration of 100 mg/mL.^[1] It is recommended to use fresh, high-quality DMSO as it can be hygroscopic, and absorbed water can affect solubility.^[1] For storage, the stock solution is stable for up to 6 months at -80°C and for 1 month at -20°C.^[1]

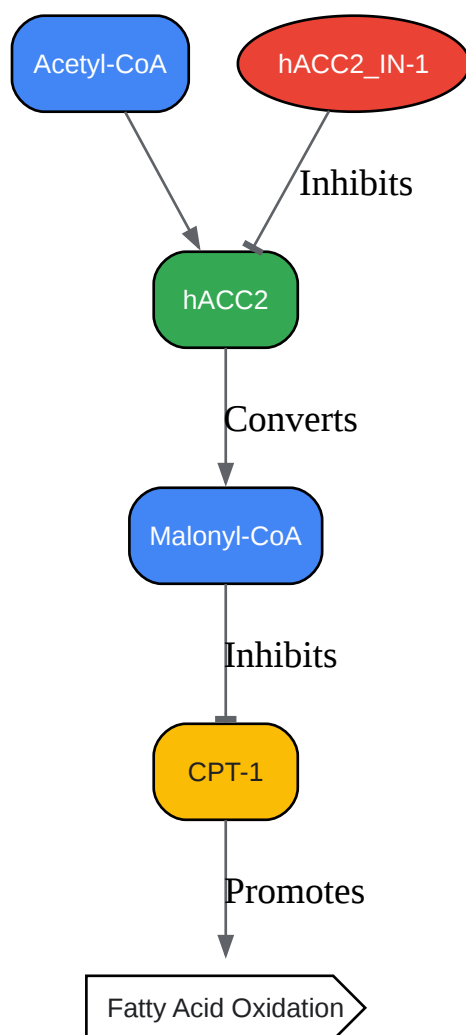
Troubleshooting Guide

This guide provides a step-by-step approach to troubleshoot and prevent **hACC2-IN-1** precipitation.

Issue: Precipitate observed in cell culture medium after adding **hACC2-IN-1**.

Troubleshooting Workflow:





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References

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- 2. Cell Culture Academy [procellsystem.com]
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